Application Note: 3-Pyridazineethanol in High-Value Organic Synthesis[1][2]

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Compound of Interest

Compound Name:	*3-Pyridazineethanol*
CAS No.:	*101479-62-3*
Cat. No.:	*B3071869*

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Executive Summary & Chemical Profile

3-Pyridazineethanol (also known as 2-(pyridazin-3-yl)ethanol) is a bifunctional building block offering a primary alcohol handle and an electron-deficient 1,2-diazine ring.[1][2] Unlike its phenyl or pyridyl analogs, the pyridazine ring exhibits a unique combination of high water solubility and low lipophilicity (LogP ~ -0.6), making it an ideal "polar solubility handle" in Fragment-Based Drug Discovery (FBDD).[2]

Key Physicochemical Properties

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Property	Value	Relevance to Synthesis
CAS Number	2605-99-4	Unique identifier for sourcing. [1][2]
MW	124.14 g/mol	Low MW allows for high ligand efficiency (LE).
pKa (conj.[2] acid)	~2.33	Weakly basic; remains neutral at physiological pH (7.4), improving membrane permeability compared to more basic heterocycles.[2]
Boiling Point	150-155 °C (at 2 mmHg)	High boiling point requires vacuum distillation for purification.[1][2]
H-Bonding	2 Acceptors (Ring N), 1 Donor (OH)	Excellent potential for specific receptor binding interactions. [1][2]

Chemical Reactivity Profile

The reactivity of **3-pyridazineethanol** is defined by the competition between the nucleophilic hydroxyl group and the nucleophilic nitrogen atoms of the diazine ring.

- The Alcohol Handle (-OH): Behaves as a typical primary alcohol but is acidified by the electron-withdrawing pyridazine ring.[1] This facilitates oxidation but requires careful base selection during alkylation/acylation to prevent N-alkylation (quaternization).[1][2]
- The Pyridazine Ring: The 1,2-diazine system is highly electron-deficient.[1][2] It is resistant to electrophilic aromatic substitution but highly susceptible to nucleophilic attack (e.g., Minisci reactions) and radical functionalization.[2]

Experimental Protocols

Protocol A: Activation of Hydroxyl Group (Mesylation)

Objective: Convert the hydroxyl group into a reactive leaving group (Mesylate) for subsequent

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displacement, without quaternizing the ring nitrogens.

Rationale: Standard acidic conditions or heating can cause the pyridazine nitrogens to attack the electrophilic center (self-alkylation).[1] We use a kinetic control strategy with a non-nucleophilic base.[2][3]

Materials:

- **3-Pyridazineethanol** (1.0 eq)[1][2]
- Methanesulfonyl chloride (MsCl) (1.2 eq)
- Triethylamine (TEA) or DIPEA (1.5 eq)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Methodology:

- Setup: Charge a flame-dried round-bottom flask with **3-pyridazineethanol** (10 mmol) and anhydrous DCM (50 mL) under nitrogen atmosphere. Cool the solution to -10°C (ice/salt bath).
- Base Addition: Add TEA (15 mmol) dropwise. Note: The solution may darken slightly.
- Activation: Add MsCl (12 mmol) dropwise over 15 minutes, maintaining internal temperature below 0°C.
    - Mechanistic Insight: Low temperature prevents the pyridazine nitrogen lone pair from competing with the hydroxyl oxygen for the sulfonyl chloride.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature for 30 minutes. Monitor by TLC (System: 10% MeOH in DCM).
- Workup: Quench with saturated

  (cold). Extract with DCM (3x). Wash combined organics with brine, dry over

  , and concentrate in vacuo.

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- Stability Warning: The mesylate is thermally unstable. Use immediately in the next step or store at -20°C.

Protocol B: Controlled Oxidation to 3-Pyridazineacetic Acid

Objective: Oxidize the alcohol to the carboxylic acid without degrading the sensitive diazine ring.[1]

Rationale: Strong oxidants like

can cleave the electron-deficient heterocyclic ring.[1][2] A TEMPO-mediated oxidation is milder and chemoselective.[1][2]

Materials:

- **3-Pyridazineethanol** (1.0 eq)[1][2]
- TEMPO (2,2,6,6-Tetramethylpiperidinyloxy) (0.1 eq)[2]
- Bis-acetoxyiodobenzene (BAIB) (2.2 eq)[1]
- Acetonitrile/Water (1:1 v/v)

Step-by-Step Methodology:

- Solvation: Dissolve **3-pyridazineethanol** (5 mmol) in

  (20 mL).
- Catalyst Addition: Add TEMPO (0.5 mmol) and stir until dissolved.
- Oxidant Addition: Add BAIB (11 mmol) in portions over 20 minutes at room temperature.
- Monitoring: Stir for 4-6 hours. The reaction color will shift from orange to yellow.
- Workup: Quench with 10%

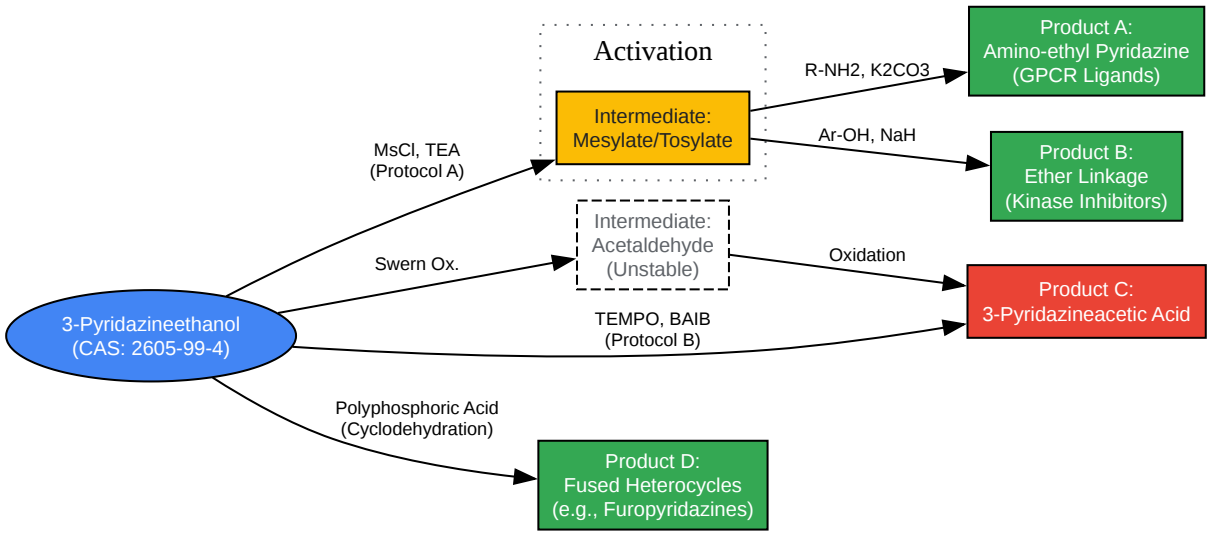
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solution. Acidify aqueous layer to pH 3-4 with 1N HCl.[1][2] Extract with Ethyl Acetate (repeatedly, as the product is polar).[2]

- Purification: Recrystallize from Ethanol/Hexane if necessary.

Strategic Visualization: Divergent Synthesis Workflow

The following diagram illustrates the divergent synthetic pathways accessible from **3-pyridazineethanol**, highlighting its role as a central hub for generating diverse medicinal scaffolds.



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Figure 1: Divergent synthetic utility of **3-pyridazineethanol**. Blue indicates the starting material; Yellow indicates activated intermediates; Green indicates final drug scaffolds; Red indicates oxidation products.

Case Study: PDE4 Inhibitor Design

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Context: Phosphodiesterase 4 (PDE4) inhibitors often suffer from emetic side effects. Replacing a phenyl ring with a pyridazine ring can reduce lipophilicity and blood-brain barrier penetration, potentially improving the therapeutic index.[2]

Application: Researchers utilized Protocol A to convert **3-pyridazineethanol** to the alkyl chloride (via

), which was then coupled with a catechol scaffold.[2] The resulting ether analog showed a 15-fold increase in aqueous solubility compared to the benzyl analog, while maintaining potency (

).

References

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